

# Head-to-Head Comparison of Estradiol ELISA Kits: A Guide for Researchers

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## Compound of Interest

Compound Name: *Estradiol*

Cat. No.: *B1174388*

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For researchers, scientists, and drug development professionals, the accurate quantification of **estradiol** is crucial for a wide range of studies. Enzyme-Linked Immunosorbent Assays (ELISAs) are a common and effective method for this purpose. However, the market offers a variety of ELISA kits, each with its own performance characteristics. This guide provides an objective comparison of several commercially available **estradiol** ELISA kits, supported by their published experimental data, to aid in the selection of the most suitable kit for your research needs.

## Performance Characteristics

The performance of an ELISA kit is determined by several key parameters, including sensitivity, specificity, accuracy, and precision. The following tables summarize the performance data of various **estradiol** ELISA kits as reported by their respective manufacturers.

## General Kit Information and Sensitivity

This table provides an overview of the assay format, sample types, assay duration, and the analytical sensitivity or Limit of Detection (LOD) for each kit. Sensitivity is a critical parameter when measuring low endogenous levels of **estradiol**.

Manufacturer	Kit Name/Catalog No.	Assay Type	Sample Types	Assay Time	Sensitivity (LOD)
R&D Systems	Estradiol Parameter Assay Kit (KGE014)	Competitive ELISA	Cell Culture Supernates, Serum, Plasma (EDTA, Heparin)	3.5 hours	12.1 pg/mL
Invitrogen	Human Estradiol E2 ELISA Kit (KAQ0622)	Sandwich ELISA	Serum, Plasma	2 hours	10.6 pg/mL[1]
Abcam	17 beta Estradiol ELISA Kit (ab108667)	Competitive ELISA	Serum, Plasma (Citrate, EDTA, Heparin), Urine	Not Specified	≤ 8.68 pg/mL[2][3][4]
Cayman Chemical	Estradiol ELISA Kit	Competitive ELISA	Plasma, Serum	Not Specified	~20 pg/mL (80% B/B0) [5]
Eagle Biosciences	Estradiol ELISA Assay Kit	Competitive ELISA	Serum, Plasma	Not Specified	8.68 pg/mL[2]
Arigo Biolaboratories	Human Estradiol (High sensitive) ELISA Kit (ARG80840)	Competitive ELISA	Serum, Plasma (EDTA, heparin, citrate)	4.5 hours	1.4 pg/mL[6]
Salimetrics	Salivary Estradiol	Competitive ELISA	Saliva	~3 hours	0.1 pg/mL[7]

ELISA Kit (1-3702)

## Assay Range and Linearity

The assay range defines the concentrations within which the kit can accurately quantify **estradiol**. Linearity demonstrates the ability of the assay to provide results that are directly proportional to the concentration of the analyte in the sample.

Manufacturer	Kit Name/Catalog No.	Assay Range	Linearity Data
R&D Systems	Estradiol Parameter Assay Kit (KGE014)	12.3 - 3,000 pg/mL	Available[8]
Invitrogen	Human Estradiol E2 ELISA Kit (KAQ0622)	25 - 2,000 pg/mL[1]	Not Specified
Abcam	17 beta Estradiol ELISA Kit (ab108667)	20 - 2,000 pg/mL	Not Specified
Cayman Chemical	Estradiol ELISA Kit	0.61 - 10,000 pg/mL[5]	Available[5]
Eagle Biosciences	Estradiol ELISA Assay Kit	Not Specified	Average recovery of 95.69% $\pm$ 7.74% upon dilution[2]
Arigo Biolaboratories	Human Estradiol (High sensitive) ELISA Kit (ARG80840)	3 - 200 pg/mL[6]	Not Specified
Salimetrics	Salivary Estradiol ELISA Kit (1-3702)	1 - 32 pg/mL[7]	Not Specified

## Precision: Intra- and Inter-Assay Variability

Precision is a measure of the reproducibility of the assay. Intra-assay precision refers to the variation within a single assay run, while inter-assay precision indicates the variation between different runs. These are typically expressed as the coefficient of variation (CV%).

Manufacturer	Kit Name/Catalog No.	Intra-Assay CV%	Inter-Assay CV%
R&D Systems	Estradiol Parameter Assay Kit (KGE014)	3.6 - 8.9%	5.8 - 8.0%
Invitrogen	Human Estradiol E2 ELISA Kit (KAQ0622)	11% <a href="#">[1]</a>	8.9% <a href="#">[1]</a>
Abcam	17 beta Estradiol ELISA Kit (ab108667)	< 9% <a href="#">[3]</a>	< 10% <a href="#">[3]</a>
Eagle Biosciences	Estradiol ELISA Assay Kit	≤ 9% <a href="#">[2]</a>	≤ 10% <a href="#">[2]</a>
AMSBIO	QuicKey Pro Human E2(Estradiol) ELISA Kit	Not Specified	Not Specified
HUMAN	Estradiol ELISA	8.7 - 9.2%	6.9 - 14.9% <a href="#">[9]</a>

## Accuracy: Spike and Recovery

Accuracy refers to how close the measured value is to the true value. It is often assessed by a spike and recovery experiment, where a known amount of analyte is added to a sample and the percentage of the added analyte that is detected is calculated.

Manufacturer	Kit Name/Catalog No.	Sample Type	Average % Recovery
R&D Systems	Estradiol Parameter Assay Kit (KGE014)	Cell Culture Media, Plasma, Serum	94 - 103%
Abcam	17 beta Estradiol ELISA Kit (ab108667)	Not Specified	101.09% $\pm$ 5.42% <a href="#">[3]</a> <a href="#">[4]</a>
Eagle Biosciences	Estradiol ELISA Assay Kit	Not Specified	101.09% $\pm$ 5.42% <a href="#">[2]</a>
AMSBIO	QuicKey Pro Human E2(Estradiol) ELISA Kit	Serum, Plasma, Urine	92 - 99% <a href="#">[10]</a>
HUMAN	Estradiol ELISA	Serum, Plasma	91.4 - 105.4% <a href="#">[9]</a>

## Specificity: Cross-Reactivity

Specificity is the ability of the antibody in the ELISA kit to bind exclusively to **estradiol** and not to other structurally similar molecules. Cross-reactivity with other steroids can lead to inaccurate results.

Manufacturer	Kit Name/Catalog No.	Estrone	Estriol	Testosterone	Progesterone	Cortisol
R&D Systems	Estradiol Parameter Assay Kit (KGE014)	0.26%	0.86%	Not Specified	0.06%	Not Specified
Abcam	17 beta Estradiol ELISA Kit (ab108667)	2.0% <a href="#">[11]</a>	0.39% <a href="#">[11]</a>	0.02% <a href="#">[11]</a>	$3 \times 10^{-4}\%$ <a href="#">[11]</a>	$7 \times 10^{-3}\%$ <a href="#">[11]</a>
Eagle Biosciences	Estradiol ELISA Assay Kit	2.0% <a href="#">[2]</a>	0.39% <a href="#">[2]</a>	Not Specified	Not Specified	Not Specified
ALPCO	Estradiol ELISA	1.3% <a href="#">[12]</a>	1.6% <a href="#">[12]</a>	Not Specified	0.1% <a href="#">[12]</a>	0.1% <a href="#">[12]</a>
Invitrogen	Human Estradiol E2 ELISA Kit	Not Specified	Not Specified	0% <a href="#">[13]</a>	0% <a href="#">[13]</a>	0% <a href="#">[13]</a>

## Experimental Protocols

While specific protocols vary between manufacturers, the general workflow for a competitive **estradiol** ELISA is outlined below. It is imperative to follow the manufacturer's instructions provided with the specific kit.

### General Competitive ELISA Protocol

- **Reagent Preparation:** Prepare all reagents, including standards, controls, and wash buffer, according to the kit's instructions. Allow all reagents to reach room temperature before use.

- **Sample Addition:** Pipette standards, controls, and samples into the appropriate wells of the antibody-coated microplate.
- **Conjugate Addition:** Add the **estradiol**-enzyme conjugate to each well.
- **Incubation:** Incubate the plate for the time and at the temperature specified in the protocol. During this step, the **estradiol** in the sample and the **estradiol**-enzyme conjugate compete for binding to the antibodies on the plate.
- **Washing:** Wash the plate multiple times with the wash buffer to remove any unbound reagents.
- **Substrate Addition:** Add the substrate solution to each well. The enzyme on the bound conjugate will catalyze a color change.
- **Stopping the Reaction:** Add a stop solution to each well to terminate the enzymatic reaction.
- **Data Acquisition:** Read the absorbance of each well using a microplate reader at the specified wavelength.
- **Data Analysis:** Generate a standard curve by plotting the absorbance of the standards against their known concentrations. Use this curve to determine the concentration of **estradiol** in the samples. The concentration of **estradiol** is inversely proportional to the absorbance.

## Visualizing the Experimental Workflow

The following diagram illustrates the typical workflow of a competitive ELISA for **estradiol**.



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